

An In-depth Technical Guide to the Chemical Properties and Structure of Dipentylamine

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Compound of Interest

Compound Name: *Dipentylamine*

Cat. No.: *B1346568*

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Introduction

Dipentylamine, also known as di-n-amylamine, is a secondary amine with two pentyl groups attached to a nitrogen atom. It is a colorless to pale yellow liquid with a characteristic pungent, ammonia-like odor.^{[1][2]} This compound serves as a versatile intermediate and reagent in various industrial and laboratory settings, including in the synthesis of rubber, resins, dyes, and as a corrosion inhibitor.^{[1][3]} Its chemical behavior is characterized by the nucleophilicity of the nitrogen atom and the hydrophobic nature of the two long alkyl chains. This guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **dipentylamine**, tailored for a technical audience.

Chemical Structure and Identifiers

Dipentylamine is a symmetrical secondary amine. The presence of the lone pair of electrons on the nitrogen atom is central to its basicity and nucleophilic character.

Table 1: Chemical Structure and Identifiers

Identifier	Value
IUPAC Name	N-pentylpentan-1-amine [1]
CAS Number	2050-92-2 [1] [2]
Molecular Formula	C ₁₀ H ₂₃ N [1] [2]
SMILES	CCCCCNCCCC [4] [5]
InChI	InChI=1S/C10H23N/c1-3-5-7-9-11-10-8-6-4-2/h11H,3-10H2,1-2H3 [6]
InChIKey	JACMPVXHEARCBO-UHFFFAOYSA-N [6]

Physicochemical Properties

The physical and chemical properties of **dipentylamine** are summarized in the tables below. These properties are crucial for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems.

Table 2: Physical Properties of **Dipentylamine**

Property	Value
Molecular Weight	157.30 g/mol [1]
Appearance	Colorless to light-yellow liquid with a pungent odor [1] [7]
Boiling Point	202-203 °C [3] [7]
Melting Point	-44 °C [7]
Density	0.777 g/cm ³ at 20 °C [1] [2]
Vapor Pressure	40 Pa at 20 °C [7]
Vapor Density	5.4 (air = 1) [7]
Flash Point	51 °C (closed cup) [7]
Refractive Index	1.427 at 20 °C [1] [2]

Table 3: Chemical Properties of **Dipentylamine**

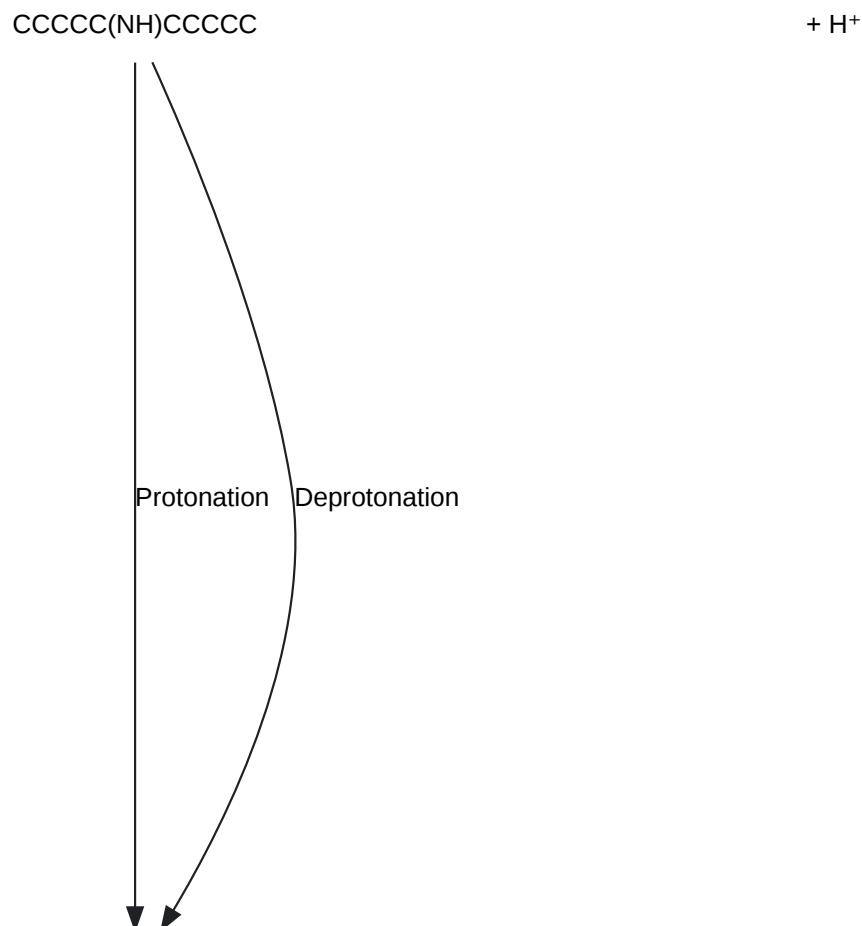
Property	Value
pKa (conjugate acid)	11.16[1][2]
Solubility in water	Insoluble[7]
Solubility in organic solvents	Soluble in acetone and ether; miscible with alcohol[1][6]
XLogP3	3.82[2]

Reactivity and Chemical Behavior

As a secondary amine, **dipentylamine** exhibits reactivity characteristic of this functional group, primarily centered around the nucleophilic nitrogen atom.

Acid-Base Properties

Dipentylamine is a weak base. In the presence of an acid, it readily accepts a proton to form the dipentylammonium ion. Its relatively high pKa indicates that it will be predominantly in its protonated form in acidic to neutral aqueous environments.[1]

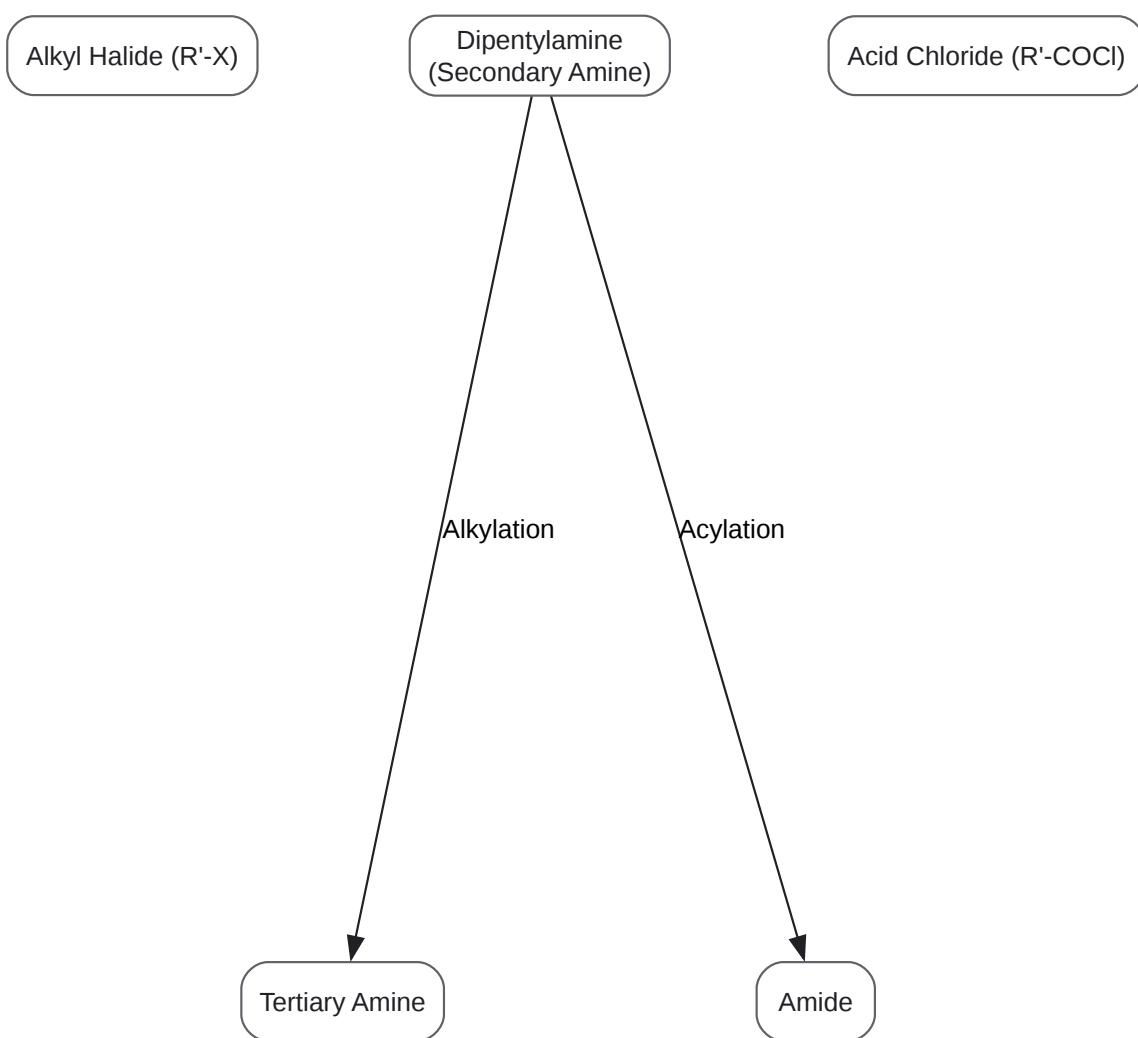


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Caption: Acid-base equilibrium of **dipentylamine**.

Nucleophilic Reactions: Alkylation and Acylation

The lone pair of electrons on the nitrogen atom makes **dipentylamine** a good nucleophile. It can undergo alkylation with alkyl halides to form tertiary amines and can be further alkylated to form quaternary ammonium salts.[1][7] Acylation with acid chlorides or anhydrides yields the corresponding amide.[1][3]



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Caption: General reactivity of **dipentylamine**.

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **dipentylamine** are crucial for research and quality control. While specific documented procedures for **dipentylamine** are not always publicly available, standard methodologies for liquid amines are applicable.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- Apparatus Setup: A small quantity of **dipentylamine** (approximately 0.5-1 mL) is placed in a test tube with a stir bar. The test tube is situated in a heating block on a hot plate stirrer. A thermometer is positioned with its bulb about 1 cm above the liquid's surface.^[8]
- Heating and Reflux: The sample is gently heated and stirred. The temperature at which the liquid boils and the vapor condenses back into the liquid (reflux) is observed as a stable ring of liquid on the test tube walls.^[8]
- Measurement: The temperature at the level of the reflux ring is recorded as the boiling point.
^[8]

Determination of Melting Point (Capillary Method)

As **dipentylamine** has a very low melting point, this procedure would be conducted at sub-ambient temperatures.

- Sample Preparation: A small amount of frozen **dipentylamine** is introduced into a capillary tube. The tube is tapped to pack the sample at the sealed end.^{[9][10]}
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which allows for controlled, slow heating and clear observation of the sample.^{[11][12]}
- Measurement: The temperature is slowly increased. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the

entire sample becomes liquid.[9][10]

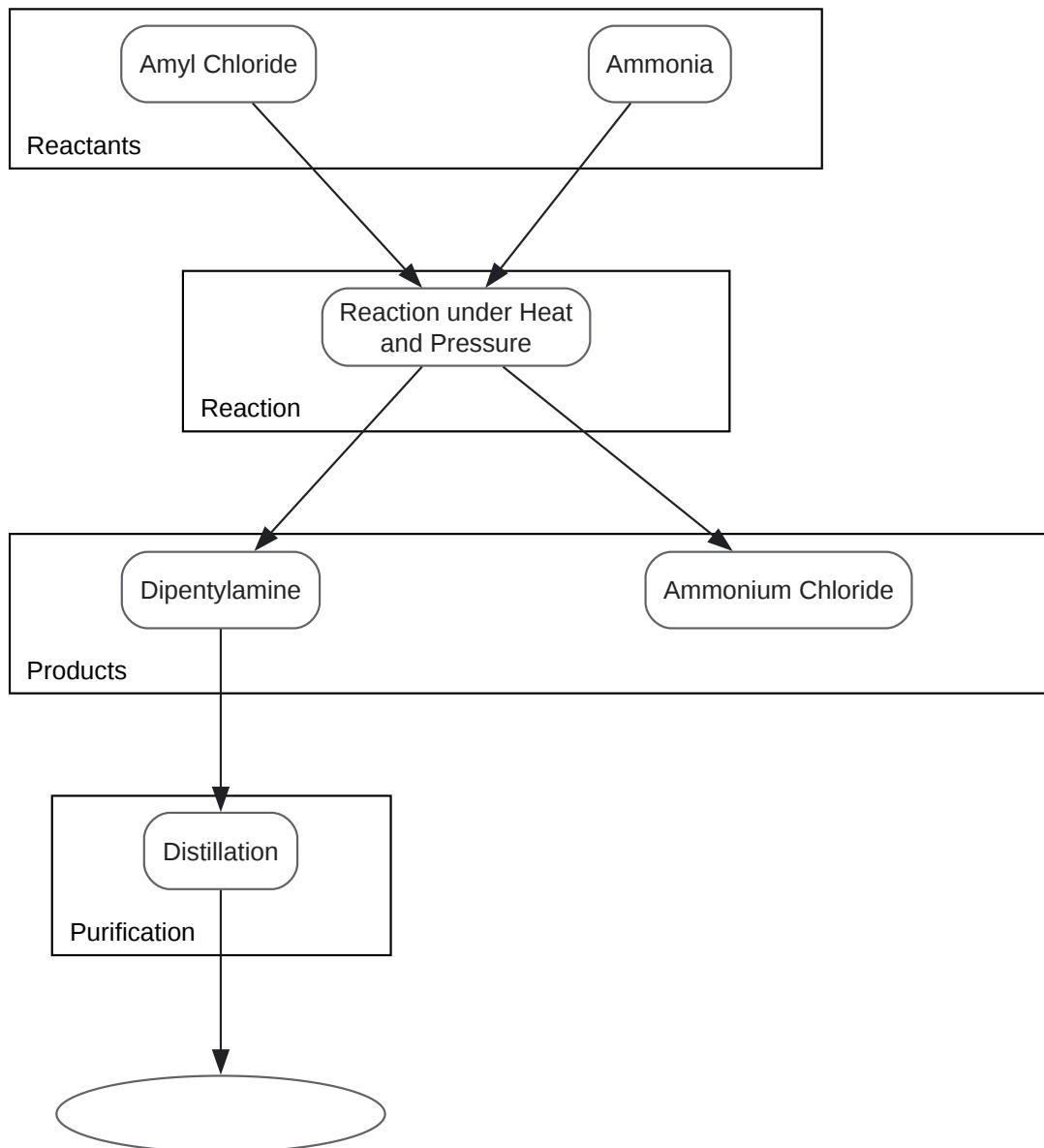
Determination of pKa (Potentiometric Titration)

The pKa is determined by titrating a solution of the amine with a standard acid and monitoring the pH.

- Solution Preparation: A known concentration of **dipentylamine** is dissolved in a suitable solvent (e.g., water with a co-solvent due to its low solubility). The solution is made basic, and a standardized solution of a strong acid (e.g., HCl) is used as the titrant.[13]
- Titration: The acid is added in small, precise increments. After each addition, the solution is stirred to reach equilibrium, and the pH is recorded using a calibrated pH meter.[13]
- Data Analysis: A titration curve is generated by plotting pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, which corresponds to the inflection point of the curve.[4][14]

Synthesis of Dipentylamine

A common method for the synthesis of **dipentylamine** is the reaction of an amyl halide with ammonia.[5]



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Caption: Synthesis workflow for **dipentylamine**.

Safety Information

Dipentylamine is a flammable liquid and should be handled with appropriate safety precautions.^{[2][7]} It is corrosive and can cause severe skin and eye irritation.^[7] Inhalation of its vapors may irritate the respiratory tract and may cause lung edema.^[7] It is important to use personal protective equipment, including gloves, safety glasses, and a lab coat, and to work in a well-ventilated area when handling this chemical.

Conclusion

Dipentylamine is a secondary amine with well-defined chemical and physical properties that make it a valuable compound in various chemical syntheses. Its reactivity is dominated by the nucleophilic nature of the nitrogen atom, leading to characteristic alkylation and acylation reactions. A thorough understanding of its properties, handling requirements, and synthesis is essential for its safe and effective use in research and development.

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